

# Application Notes and Protocols: Annatto Extract in Dye-Sensitized Solar Cell Fabrication

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## Compound of Interest

Compound Name: Annatto

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## Introduction

Dye-sensitized solar cells (DSSCs) have emerged as a promising alternative to conventional silicon-based solar cells due to their low production cost, straightforward fabrication processes, and respectable efficiency under various light conditions.[1][2] A critical component of a DSSC is the sensitizer dye, which is responsible for absorbing sunlight and initiating the electron transfer process.[2] While synthetic dyes like ruthenium-based complexes have demonstrated high efficiency, their expense, scarcity, and potential environmental impact have spurred research into natural, eco-friendly alternatives.[1][2][3]

**Annatto** (*Bixa orellana*), a tropical shrub, produces seeds rich in bixin and norbixin, which are carotenoid-like pigments.[2] These pigments exhibit strong light absorption in the visible spectrum, making them attractive candidates for use as sensitizers in DSSCs.[2] This document provides detailed protocols for the extraction of **annatto** dye and the fabrication of dye-sensitized solar cells using this natural extract.

## Quantitative Data Summary

The following table summarizes the photovoltaic performance of dye-sensitized solar cells fabricated using **annatto** extract as reported in various studies.

Study (Reference)	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc) or Current (Isc)	Fill Factor (FF)	Power Conversion Efficiency (η)
Wickramasinghe et al.	~0.55 V	~1.0 mA	41.2%	~0.02%
Haryanto et al. (30g annatto)	0.4000 V	0.000074 A	-	0.00799%
Haryanto et al. (40g annatto)	0.4251 V	0.000458 A	-	0.01237%
Haryanto et al. (50g annatto)	0.4502 V	0.000857 A	-	0.05696%
Unspecified Study[4][5]	-	-	-	0.7%
Unspecified Study[2]	-	-	-	0.786% (acetone extract)

## Experimental Protocols

### Extraction of Annatto Dye

This protocol describes the extraction of the sensitizing dye from **annatto** seeds. The primary pigment in **annatto** is bixin, a carotenoid.[1]

Materials:

- **Annatto** (Bixa orellana) seeds
- Solvent (e.g., ethyl acetate, ethanol, or acetone)[1][2][3]
- Mortar and pestle
- Filter paper

- Test tubes or beakers

Procedure:

- Place the **annatto** seeds in a mortar.
- Add a suitable solvent (e.g., ethyl acetate) to the mortar.<sup>[1]</sup>
- Carefully grind the seeds with the pestle to peel off the red seed coat into the solvent.<sup>[1]</sup>
- Collect the resulting colored solution.
- Filter the solution to remove any solid residues, yielding a clear, dark orange dye solution.<sup>[1]</sup>
- Store the dye extract in a sealed container until use.

## Preparation of the TiO<sub>2</sub> Photoanode

This protocol details the preparation of the titanium dioxide (TiO<sub>2</sub>) photoanode, which serves as the semiconductor layer.

Materials:

- Fluorine-doped Tin Oxide (FTO) coated glass substrates
- Titanium dioxide (TiO<sub>2</sub>) paste
- Ethanol, deionized water, and acetone for cleaning
- Screen printer or doctor blade
- Furnace for sintering

Procedure:

- Clean the FTO glass plates sequentially in an ultrasonic bath with ethanol, deionized water, and acetone for 10 minutes each, then dry them.<sup>[2]</sup>

- Deposit a layer of  $\text{TiO}_2$  paste onto the conductive side of the FTO glass using a screen printing or doctor blade method.[\[2\]](#)[\[3\]](#)
- Dry the coated substrates for 5 minutes.[\[2\]](#)
- Sinter the  $\text{TiO}_2$  film in a furnace at  $450^\circ\text{C}$  for 30 minutes to create a porous structure.[\[1\]](#)[\[2\]](#)
- Allow the sintered  $\text{TiO}_2$  films to cool to room temperature.

## Sensitization of the $\text{TiO}_2$ Photoanode

This protocol describes the process of adsorbing the **annatto** dye onto the surface of the  $\text{TiO}_2$  photoanode.

Materials:

- Sintered  $\text{TiO}_2$  photoanodes
- **Annatto** dye extract
- Beaker or petri dish

Procedure:

- Immerse the sintered  $\text{TiO}_2$  photoanodes into the **annatto** dye extract.
- To facilitate dye uptake, the immersed photoanodes can be heated in a hot water bath for 5 minutes.[\[1\]](#)
- Allow the photoanodes to soak in the dye solution for 12-24 hours to ensure adequate dye adsorption.[\[1\]](#)[\[3\]](#)
- After soaking, remove the photoanodes from the dye solution and rinse with the same solvent used for extraction to remove any excess, unbound dye.
- Allow the sensitized photoanodes to air dry.

## Assembly of the Dye-Sensitized Solar Cell

This protocol outlines the final assembly of the DSSC in a sandwich-type configuration.

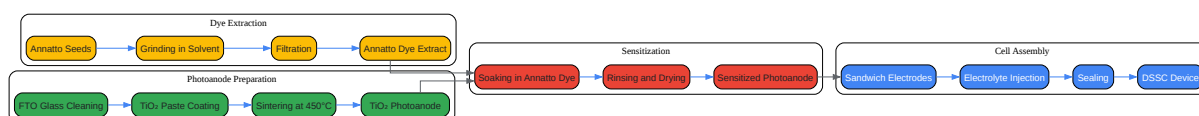
#### Materials:

- Dye-sensitized TiO<sub>2</sub> photoanode (working electrode)
- Platinum-coated FTO glass (counter electrode)
- Electrolyte solution (e.g., a solution of potassium iodide and iodine in a solvent mixture like ethylene carbonate and acetonitrile)[1]
- Clips or sealant

#### Procedure:

- Place the counter electrode over the dye-sensitized photoanode, offsetting them slightly to allow for electrical contact.
- Introduce a drop of the electrolyte solution between the two electrodes.[2] The electrolyte will be drawn into the space between the electrodes via capillary action.
- Clip the two electrodes together to hold them in place.[1]
- If a more permanent seal is desired, a hot-melt ionomer film can be used to seal the edges.[2]

## Visualizations



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Caption: Experimental workflow for the fabrication of a dye-sensitized solar cell using **annatto** extract.

Caption: Energy level diagram for an **annatto**-sensitized solar cell.

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- To cite this document: BenchChem. [Application Notes and Protocols: Annatto Extract in Dye-Sensitized Solar Cell Fabrication]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074696#use-of-annatto-extract-in-dye-sensitized-solar-cell-fabrication>]

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